

4-Methyl-1-naphthaleneboronic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-1-naphthaleneboronic acid

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Technical Guide: 4-Methyl-1-naphthaleneboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data and experimental insights into **4-Methyl-1-naphthaleneboronic acid**, a versatile organoboron compound pivotal in organic synthesis and medicinal chemistry.

Core Compound Properties

4-Methyl-1-naphthaleneboronic acid is an essential building block in the development of pharmaceuticals and advanced materials.^[1] Its utility is most pronounced in Suzuki-Miyaura coupling reactions, a cornerstone of modern organic chemistry for the formation of carbon-carbon bonds.^[1]

Below is a summary of its key quantitative data:

Property	Value	References
Molecular Formula	$C_{11}H_{11}BO_2$	[1][2][3]
Linear Formula	$CH_3C_{10}H_6B(OH)_2$	[4]
Molecular Weight	186.01 g/mol	[2][4][5]
Alternate Molecular Weight	186.02 g/mol	[1][6]
CAS Number	103986-53-4	[1][2][3][4][6]
Melting Point	229-235 °C (decomposes)	[4][7]

Experimental Protocol: Synthesis of 4-Methyl-1-naphthaleneboronic Acid

The following protocol outlines a common method for the synthesis of **4-Methyl-1-naphthaleneboronic acid**, derived from experimental descriptions.[7] This procedure involves a lithium-halogen exchange followed by borylation.

Materials:

- 1-bromo-4-methylnaphthalene
- Anhydrous ethyl ether
- n-Butyllithium (n-BuLi) in hexane
- Triisopropyl borate
- Magnesium sulfate ($MgSO_4$)
- Dichloromethane (CH_2Cl_2)

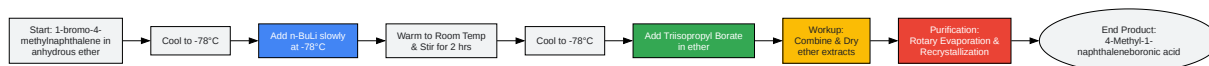
Procedure:

- Initial Reaction Setup: Dissolve 1-bromo-4-methylnaphthalene (1.5 g, 6.78 mmol) in anhydrous ethyl ether (200 mL). Cool this solution to -78°C.[7]

- Lithiation: Slowly add n-BuLi (1.7 M hexane solution, 10 mL) to the cooled solution, ensuring the temperature is maintained at -78°C.[7]
- Warming and Stirring: After the addition of n-BuLi, allow the reaction mixture to gradually warm to room temperature and stir for 2 hours.[7]
- Borylation: Cool the reaction mixture back down to -78°C. Quickly add a solution of triisopropyl borate (4 g, 4.91 mL, 21.27 mmol) in ether (20 mL).[7]
- Workup: The ether extracts are combined and dried with MgSO₄. [7]
- Purification: The solvent is removed by rotary evaporation. The resulting solid residue is recrystallized with hot CH₂Cl₂ to yield the final white solid product.[7]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Methyl-1-naphthaleneboronic acid**.



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Caption: Synthesis workflow for **4-Methyl-1-naphthaleneboronic acid**.

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References

- 1. chemimpex.com [chemimpex.com]

- 2. scbt.com [scbt.com]
- 3. 437530100 [thermofisher.com]
- 4. 4-Methyl-1-naphthaleneboronic acid = 95 103986-53-4 [sigmaaldrich.com]
- 5. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 6. fluorochem.co.uk [fluorochem.co.uk]
- 7. (4-METHYL-1-NAPHTHALENE)BORONIC ACID | 103986-53-4 [chemicalbook.com]
- To cite this document: BenchChem. [4-Methyl-1-naphthaleneboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028248#4-methyl-1-naphthaleneboronic-acid-molecular-weight-and-formula]

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